

An In-depth Technical Guide to Triphenylgermanol

Author: BenchChem Technical Support Team. **Date:** November 2025

Compound of Interest

Compound Name: *Triphenylgermanol*

Cat. No.: *B11951444*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Triphenylgermanol**, detailing its chemical identity, physicochemical properties, and relevant experimental protocols. This document is intended to serve as a valuable resource for professionals in research and development.

Chemical Identity and Properties

Triphenylgermanol, an organogermanium compound, is characterized by the presence of three phenyl groups and a hydroxyl group attached to a central germanium atom.

Identifier	Value
CAS Number	1011-12-7
IUPAC Name	Triphenylgermanol
Molecular Formula	C ₁₈ H ₁₆ GeO
Molecular Weight	320.92 g/mol
Appearance	White crystalline solid
Melting Point	134-136 °C
Boiling Point	398.6 °C at 760 mmHg
Flash Point	194.9 °C

Experimental Protocols

Synthesis of Triphenylgermanol

A common method for the synthesis of **Triphenylgermanol** involves the hydrolysis of triphenylgermanium bromide.

Materials:

- Triphenylgermanium bromide
- Diethyl ether
- Aqueous ammonia solution

Procedure:

- Dissolve triphenylgermanium bromide in diethyl ether.
- Add an aqueous solution of ammonia to the ethereal solution.
- Stir the mixture at room temperature.
- Separate the ethereal layer and dry it over anhydrous sodium sulfate.

- Evaporate the diethyl ether to obtain crude **Triphenylgermanol**.
- Recrystallize the crude product from a suitable solvent, such as a mixture of benzene and petroleum ether, to yield pure **Triphenylgermanol** crystals.

Logical Relationship of Synthesis

A flowchart illustrating the key steps in the synthesis of **Triphenylgermanol**.

Applications in Research

Due to its unique chemical structure, **Triphenylgermanol** and its derivatives are subjects of interest in various research areas, including materials science and medicinal chemistry. Further investigation is required to fully elucidate its potential applications, particularly in the context of drug development and its interaction with biological signaling pathways. At present, detailed information on specific signaling pathways directly modulated by **Triphenylgermanol** is limited in publicly available scientific literature. As research progresses, this section will be updated to include relevant diagrams and experimental workflows.

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Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com